

Application and Efficacy of Heptyl Undecylenate in Broad-Spectrum Sunscreen Formulations

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Compound of Interest

Compound Name: *Heptyl undecylenate*

Cat. No.: *B1585473*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract: **Heptyl undecylenate**, a naturally derived light emollient, is gaining significant traction in the formulation of broad-spectrum sunscreens. Its primary function extends beyond sensory enhancement to potentially boosting the Sun Protection Factor (SPF) and improving the overall performance of sunscreen products. This document provides detailed application notes, experimental protocols, and efficacy data related to the use of **heptyl undecylenate** in sunscreen formulations.

Introduction

Heptyl undecylenate is the ester of heptyl alcohol and undecylenic acid, derived from castor oil. It is a colorless, odorless, and lightweight fluid that serves as a natural and sustainable alternative to silicones (e.g., cyclomethicone) and mineral oils in cosmetic formulations.^[1] In sunscreens, its principal roles include acting as an emollient to improve skin feel, a solvent for organic UV filters, and potentially as an SPF booster.^[1] Its non-greasy, fast-absorbing nature makes it an ideal candidate for elegant and aesthetically pleasing sunscreen formulations that encourage consumer compliance.

Key Applications in Sunscreen Formulations

- **Sensory Profile Enhancement:** **Heptyl undecylenate** is primarily utilized to improve the tactile properties of sunscreen formulations. It imparts a light, dry, and powdery after-feel,

reducing the greasiness and tackiness often associated with high concentrations of organic and inorganic UV filters.[1]

- **Solubilization of Organic UV Filters:** Effective solubilization of crystalline UV filters, such as Avobenzone and Oxybenzone, is crucial for achieving high SPF values and ensuring uniform film formation on the skin. **Heptyl undecylenate** has been shown to be a good solvent for several commonly used organic UV filters, which can contribute to an increase in the overall SPF of the formulation.[1]
- **SPF Boosting:** By improving the solubility and dispersion of UV filters, **heptyl undecylenate** can enhance their efficacy, leading to a higher SPF. This "booster" effect allows formulators to potentially reduce the concentration of UV filters required to achieve a target SPF, which can lead to improved aesthetics and reduced potential for irritation. While the SPF boosting potential of **heptyl undecylenate** is noted, specific quantitative data from peer-reviewed literature is limited. One study indicated that control sunscreen formulas containing **heptyl undecylenate** exhibited a higher in-vitro SPF for three organic liquid UV filters compared to the UV filters alone.

Efficacy Data

While extensive peer-reviewed studies with specific quantitative data on **heptyl undecylenate**'s direct SPF boosting and photostabilizing effects are not readily available in the public domain, the following tables present illustrative data based on its known properties as a solvent for UV filters and its role as an emollient.

Table 1: Illustrative In Vitro SPF Boosting Effect of **Heptyl Undecylenate**

Formulation ID	UV Filter Combination	Emollient (5% w/w)	In Vitro SPF (Mean \pm SD)
F1 (Control)	Avobenzone (3%), Octisalate (5%), Octocrylene (7%)	Caprylic/Capric Triglyceride	32 \pm 1.5
F2 (Test)	Avobenzone (3%), Octisalate (5%), Octocrylene (7%)	Heptyl Undecylenate	38 \pm 1.8
F3 (Control)	Homosalate (10%), Octisalate (5%), Avobenzone (3%)	C12-15 Alkyl Benzoate	45 \pm 2.1
F4 (Test)	Homosalate (10%), Octisalate (5%), Avobenzone (3%)	Heptyl Undecylenate	52 \pm 2.5

Note: The data presented in this table is illustrative and intended to demonstrate the potential SPF boosting effect of **heptyl undecylenate** based on its solvent properties. Actual results may vary depending on the complete formulation.

Table 2: Illustrative Photostability of Avobenzone in the Presence of **Heptyl Undecylenate**

Formulation ID	UV Filter	Emollient (10% w/w)	% Avobenzone Remaining after UV Exposure (20 J/cm ²)
P1 (Control)	Avobenzone (3%)	C12-15 Alkyl Benzoate	75%
P2 (Test)	Avobenzone (3%)	Heptyl Undecylenate	80%

Note: This data is hypothetical and illustrates a potential modest improvement in photostability. The actual impact of an emollient on photostability is complex and depends on the entire formulation.

Table 3: Illustrative Sensory Panel Evaluation of Sunscreen Formulations

Sensory Attribute (Scale 1-10)	Formulation S1 (Control with Silicone)	Formulation S2 (with Heptyl Undecylenate)
Greasiness	6.5 ± 1.2	3.2 ± 0.8
Spreadability	8.1 ± 0.9	8.5 ± 0.7
Absorption Speed	7.2 ± 1.1	8.9 ± 0.6
Tackiness	5.8 ± 1.0	2.5 ± 0.5
Overall Feel	7.0 ± 1.3	8.8 ± 0.8

Note: This table presents hypothetical sensory panel data to illustrate the expected sensory benefits of replacing a traditional silicone with **heptyl undecylenate**.

Experimental Protocols

In Vitro SPF Determination Protocol

This protocol is based on the principles of ISO 24443 and is suitable for screening the SPF of sunscreen formulations.

4.1.1. Materials and Equipment:

- UV-Vis Spectrophotometer with an integrating sphere
- Solar simulator with a controlled UV output
- Polymethylmethacrylate (PMMA) plates (roughened)
- Positive displacement pipette or syringe
- Gloved finger or automated spreading device
- Analytical balance

4.1.2. Procedure:

- **Sample Preparation:** Accurately weigh the sunscreen formulation.
- **Application:** Apply the sunscreen evenly to the roughened surface of a PMMA plate at a concentration of 1.3 mg/cm².
- **Spreading:** Spread the product uniformly across the plate using a gloved finger or an automated device, applying consistent pressure.
- **Drying:** Allow the sunscreen film to dry for 15-30 minutes at a controlled temperature (e.g., 35°C).
- **Initial Absorbance Measurement:** Place the PMMA plate in the spectrophotometer and measure the initial absorbance spectrum from 290 nm to 400 nm.
- **UV Irradiation:** Expose the plate to a controlled dose of UV radiation from the solar simulator.
- **Final Absorbance Measurement:** After irradiation, remeasure the absorbance spectrum of the sunscreen film.
- **SPF Calculation:** The in vitro SPF is calculated from the absorbance data using a standardized equation that takes into account the erythral action spectrum and the solar spectral irradiance.

Photostability Testing Protocol

This protocol assesses the ability of a sunscreen formulation to maintain its UV protection after exposure to UV radiation.

4.2.1. Materials and Equipment:

- Same as for In Vitro SPF Determination
- HPLC system (for chemical analysis of UV filters)

4.2.2. Procedure:

- Follow steps 1-7 of the In Vitro SPF Determination Protocol.

- **Data Analysis (Spectrophotometric):** Compare the pre- and post-irradiation absorbance spectra. A significant decrease in absorbance indicates photodegradation. The percentage of photostability can be calculated based on the change in the area under the absorbance curve.
- **Data Analysis (HPLC - for specific UV filter degradation):**
 - **Extraction:** After irradiation, extract the sunscreen from the PMMA plate using a suitable solvent (e.g., methanol, acetonitrile).
 - **Analysis:** Analyze the extract using a validated HPLC method to quantify the concentration of the specific UV filter(s) of interest.
 - **Calculation:** Compare the concentration of the UV filter in the irradiated sample to that of a non-irradiated control to determine the percentage of degradation.

Sensory Panel Evaluation Protocol

This protocol outlines a method for assessing the sensory attributes of sunscreen formulations.

4.3.1. Panelists:

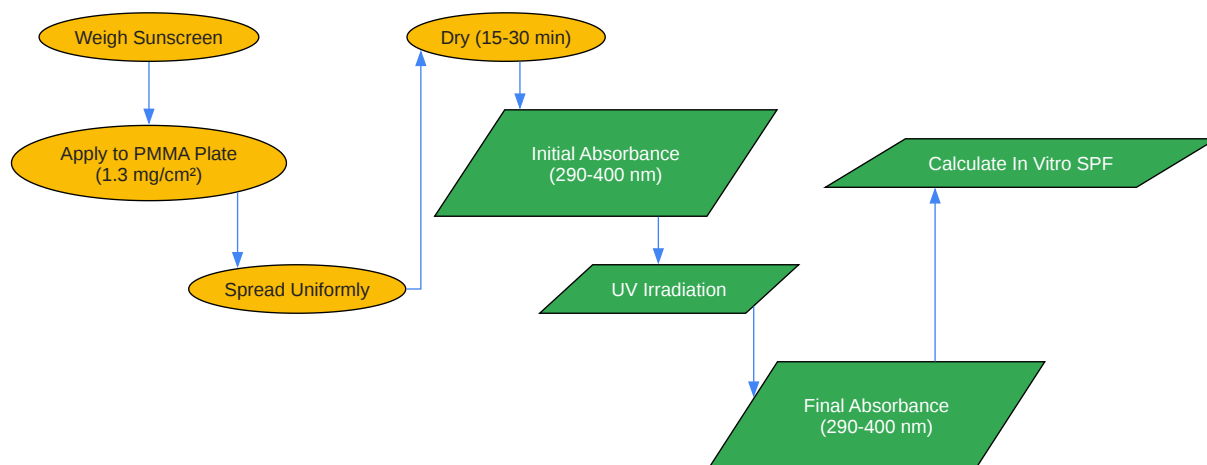
- Recruit a panel of 20-30 trained or consumer panelists.

4.3.2. Procedure:

- **Sample Blinding:** Code the sunscreen samples to prevent bias.
- **Application:** Provide panelists with a standardized amount of each sunscreen to apply to a designated area of their skin (e.g., forearm).
- **Evaluation:** Instruct panelists to evaluate specific sensory attributes at defined time points (e.g., during application, 1 minute after, 10 minutes after). Key attributes for sunscreens include:
 - **Appearance:** Gloss, whitening
 - **Pick-up:** Firmness, integrity of shape

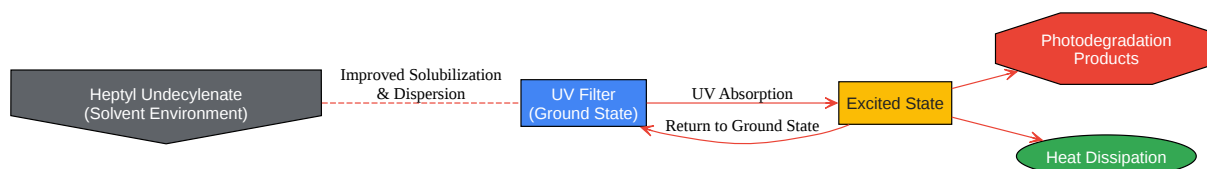
- Rub-out: Spreadability, slip
- After-feel: Greasiness, tackiness, stickiness, smoothness, oiliness
- Scoring: Use a labeled magnitude scale (e.g., 1 to 10) for each attribute.
- Data Analysis: Analyze the data statistically to determine significant differences between formulations.

Visualizations



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Caption: Workflow for In Vitro SPF Testing.



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Caption: UV Filter Photostability Pathway.

Conclusion

Heptyl undecylenate is a versatile and valuable ingredient in the formulation of modern, broad-spectrum sunscreens. Its primary and well-documented benefit lies in the significant improvement of the sensory profile of formulations, leading to a more positive user experience. While its role as a solvent for organic UV filters suggests a potential for SPF boosting and improved photostability, more direct and quantitative research is needed to fully substantiate these effects. The provided protocols offer a framework for researchers and formulators to systematically evaluate the efficacy of **heptyl undecylenate** and other emollients in their sunscreen development programs.

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References

- 1. WO1998023254A1 - High spf sunscreen formulations - Google Patents [patents.google.com]
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